

Introduction: The Significance of Halogenated Benzene Crystal Structures

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Compound of Interest

Compound Name: 1,4-Dichloro-2,3-difluorobenzene

CAS No.: 36556-38-4

Cat. No.: B3189904

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1,4-Dichloro-2,3-difluorobenzene is a halogenated aromatic compound with potential applications in the synthesis of agrochemicals, pharmaceuticals, and advanced materials. The arrangement of molecules in the solid state, or the crystal structure, dictates many of a material's physical and chemical properties, including melting point, solubility, stability, and bioavailability. Halogenation of aromatic molecules is a common strategy to modulate intermolecular interactions, which can have significant effects on optoelectronic and mechanical properties.^[1]

The interplay of various weak intermolecular forces, such as hydrogen bonds, halogen bonds, and π - π stacking, governs the packing of molecules in a crystal lattice.^{[2][3]} Understanding these interactions in **1,4-dichloro-2,3-difluorobenzene** is crucial for predicting its behavior and for the rational design of new materials and active pharmaceutical ingredients. This guide outlines the steps for a complete crystallographic analysis, from synthesis to data interpretation.

Synthesis and Crystallization

A plausible synthetic route to **1,4-dichloro-2,3-difluorobenzene** can be adapted from known syntheses of related chlorodifluorobenzenes, which may involve the diazotization of a suitable chlorofluoroaniline followed by a Sandmeyer or Schiemann-type reaction.^[4] For instance, a multi-step synthesis starting from commercially available precursors can be envisioned.

Protocol for Single Crystal Growth

The growth of high-quality single crystals is paramount for X-ray diffraction analysis.^[5] The following protocol outlines the slow evaporation method, a common technique for obtaining single crystals of organic compounds.

Materials:

- Purified **1,4-dichloro-2,3-difluorobenzene**
- A selection of high-purity solvents (e.g., hexane, ethanol, dichloromethane, acetone, ethyl acetate)
- Small glass vials (1-2 drams)
- Parafilm

Procedure:

- **Solvent Screening:** In a series of small test tubes, assess the solubility of a few milligrams of **1,4-dichloro-2,3-difluorobenzene** in various solvents at room temperature. A suitable solvent will dissolve the compound completely upon gentle warming but show limited solubility at room temperature.
- **Preparation of a Saturated Solution:** In a clean vial, dissolve the purified compound in a minimal amount of the chosen solvent, warming gently if necessary to achieve complete dissolution.
- **Slow Evaporation:** Cover the vial with parafilm and puncture it with a fine needle to create a few small holes. This will allow for the slow evaporation of the solvent.
- **Incubation:** Place the vial in a vibration-free environment, such as a desiccator or a quiet corner of a laboratory bench.

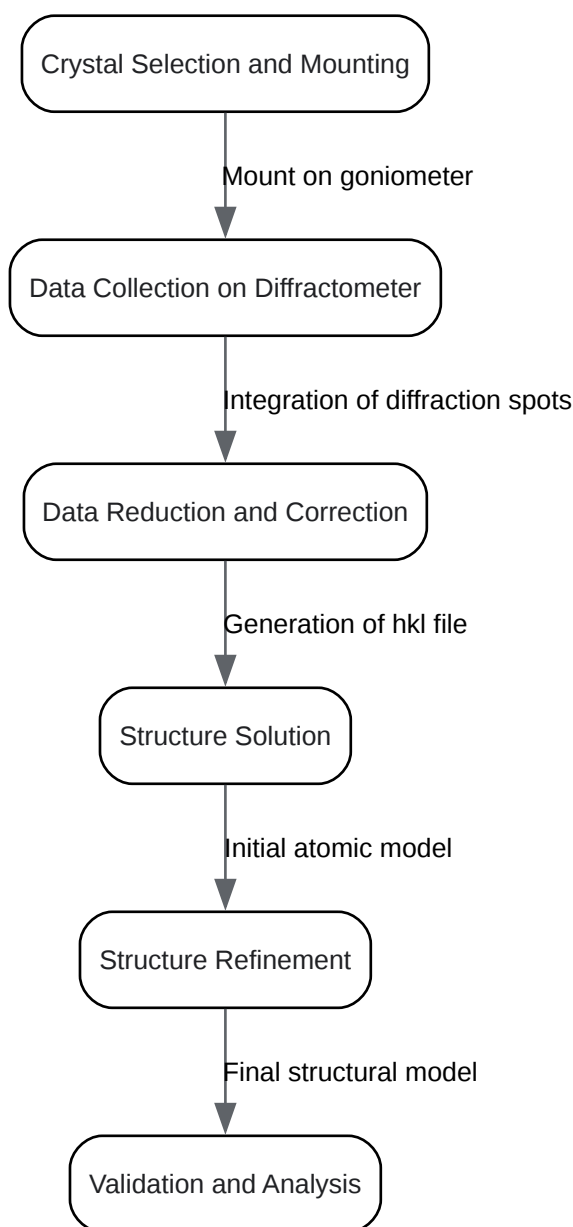
- **Crystal Harvesting:** Monitor the vial periodically over several days to weeks. Once well-formed, transparent crystals of a suitable size (approximately 0.1-0.3 mm in each dimension) have appeared, carefully harvest them using a spatula or a nylon loop.^[5]

Crystal Structure Determination by Single-Crystal X-ray Diffraction

Single-crystal X-ray diffraction is a powerful, non-destructive technique that provides precise information about the three-dimensional arrangement of atoms in a crystal, including unit cell dimensions, bond lengths, and bond angles.^{[6][7][8]}

Experimental Workflow

The process of determining a crystal structure from a single crystal can be summarized in the following workflow:



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Caption: Experimental workflow for single-crystal X-ray diffraction analysis.

Step-by-Step Protocol for Structure Determination

- **Crystal Mounting:** A suitable single crystal is selected under a microscope and mounted on a goniometer head using a cryoprotectant oil on a nylon loop.^[9]
- **Data Collection:** The mounted crystal is placed on the diffractometer and cooled to a low temperature (typically 100 K) to minimize thermal vibrations. A preliminary data set is

collected to determine the unit cell parameters and the crystal system. Following this, a full sphere of diffraction data is collected.^[6]

- **Data Reduction:** The raw diffraction data are processed to integrate the intensities of the reflections and apply corrections for factors such as Lorentz and polarization effects, and absorption.
- **Structure Solution:** The "phase problem" is the central challenge in crystallography, as the phases of the structure factors are not directly measured.^[9] For small molecules, direct methods are typically successful in determining the initial positions of the atoms.
- **Structure Refinement:** The initial atomic model is refined against the experimental data using a least-squares method. In this iterative process, the atomic coordinates and displacement parameters are adjusted to improve the agreement between the calculated and observed structure factors.
- **Validation:** The final refined structure is validated using software tools like PLATON to check for any inconsistencies or errors in the model. The final results are typically deposited in a crystallographic database and reported in a peer-reviewed publication.

Anticipated Crystal Structure and Intermolecular Interactions

In the absence of experimental data for **1,4-dichloro-2,3-difluorobenzene**, we can predict its crystallographic parameters by analogy to related structures such as 1,4-dichlorobenzene and 1,2,3,4-tetrafluorobenzene.^{[10][11]}

Predicted Crystallographic Data

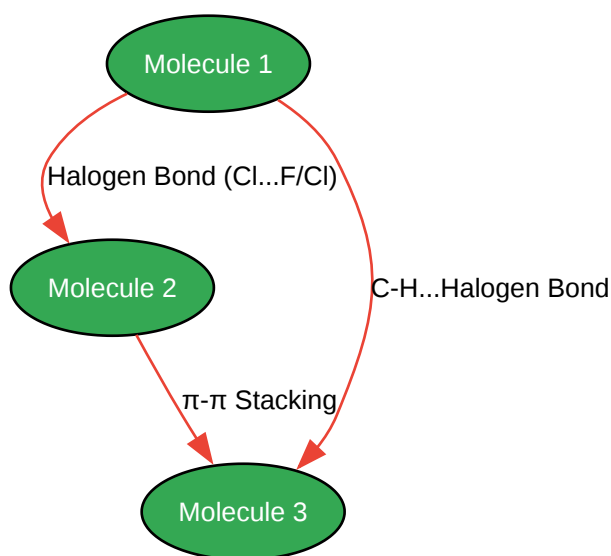
The following table presents a hypothetical set of crystallographic data for **1,4-dichloro-2,3-difluorobenzene**, based on the known structures of similar molecules.

Parameter	Predicted Value
Chemical Formula	C ₆ H ₂ Cl ₂ F ₂
Molecular Weight	182.98 g/mol [12]
Crystal System	Monoclinic
Space Group	P2 ₁ /c
a (Å)	~8.5
b (Å)	~6.0
c (Å)	~14.0
β (°)	~115
Volume (Å ³)	~640
Z	4
Calculated Density (g/cm ³)	~1.9

Expected Intermolecular Interactions

The crystal packing of **1,4-dichloro-2,3-difluorobenzene** will likely be dominated by a combination of halogen bonds, C-H...F/Cl interactions, and π-π stacking.[2][13]

- **Halogen Bonding:** The electron-deficient region (σ-hole) on the chlorine atoms can interact with the electron-rich equatorial region of fluorine or chlorine atoms on neighboring molecules (Cl...F and Cl...Cl interactions).[2]
- **C-H...Halogen Interactions:** The hydrogen atoms on the benzene ring can form weak hydrogen bonds with the electronegative fluorine and chlorine atoms of adjacent molecules.
- **π-π Stacking:** The aromatic rings may engage in offset face-to-face or edge-to-face π-π stacking interactions, contributing to the overall stability of the crystal lattice.[1]



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Caption: A diagram representing the potential intermolecular interactions in the crystal lattice of **1,4-dichloro-2,3-difluorobenzene**.

Complementary Analysis by Powder X-ray Diffraction (PXRD)

Powder X-ray diffraction (PXRD) is a valuable complementary technique for the characterization of polycrystalline materials.^{[14][15]} While single-crystal XRD provides the detailed atomic arrangement, PXRD is used for phase identification, assessment of sample purity, and can also be used for structure solution in some cases.^{[14][16][17]}

Protocol for PXRD Analysis

- **Sample Preparation:** A small amount of the crystalline material is gently ground into a fine powder using a mortar and pestle. The powder is then mounted onto a sample holder.
- **Data Collection:** The sample is placed in a powder diffractometer, and a diffraction pattern is collected over a range of 2θ angles.
- **Data Analysis:** The resulting diffractogram, a plot of intensity versus 2θ , serves as a unique "fingerprint" of the crystalline phase. This pattern can be compared to databases for phase

identification or to a simulated powder pattern from the single-crystal structure to confirm the bulk purity of the sample.

Conclusion

This technical guide has outlined a comprehensive approach to determining and understanding the crystal structure of **1,4-dichloro-2,3-difluorobenzene**. Although the specific crystal structure has not yet been reported, this document provides the necessary theoretical background, experimental protocols, and predictive insights for its complete crystallographic analysis. The methodologies detailed herein are fundamental to the fields of materials science and drug development, where a thorough knowledge of the solid-state structure is essential for controlling and predicting material properties. The elucidation of the crystal structure of **1,4-dichloro-2,3-difluorobenzene** will undoubtedly contribute to a deeper understanding of intermolecular interactions in halogenated aromatic systems.

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